

# Essential Safety and Operational Guide for Handling Diallyl Trisulfide

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## Compound of Interest

Compound Name: Diallyl Trisulfide

Cat. No.: B033409

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **Diallyl Trisulfide**, including personal protective equipment (PPE), handling protocols, and disposal plans.

## Key Safety and Handling Information

Proper handling and storage are crucial to mitigate the risks associated with **Diallyl Trisulfide**. The following table summarizes critical safety data.

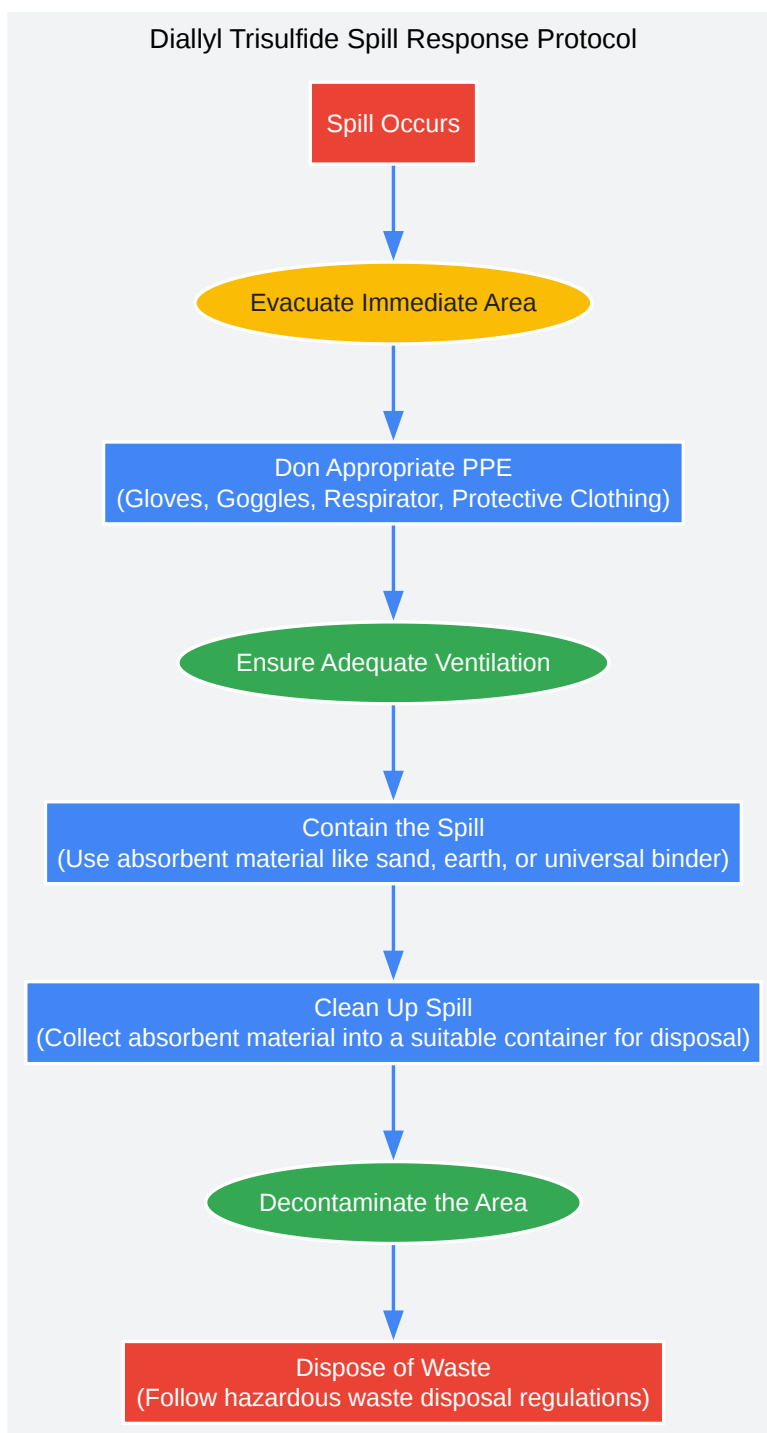
CATEGORY	RECOMMENDATION	CITATION
Personal Protective Equipment (PPE)		
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.	[1]
Hand Protection	Wear suitable chemical-resistant gloves (tested according to EN 374). It is recommended to check the chemical resistance with the glove supplier.	[2]
Skin and Body Protection	Wear fire/flammable resistant and impervious clothing.	[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. Ensure adequate ventilation.	[1]
Handling and Storage		
Handling	Wash hands thoroughly after handling.[2][3] Do not eat, drink, or smoke in work areas. [2][3] Use only in well-ventilated areas.[2] Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[4]	
Storage	Store in a locked-up, well-ventilated place.[2][3] Keep the container tightly closed and cool.[3][4] The recommended storage temperature is -20°C. [5]	

First Aid Measures	
If Swallowed	Immediately call a POISON CENTER or doctor.[2][3] Rinse mouth.[2][3] Do NOT induce vomiting.[2]
If Inhaled	Move the person to fresh air. If breathing is irregular or stopped, seek immediate medical assistance and start first aid. [2]
If on Skin	Wash with plenty of soap and water.[2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Disposal	
General	Dispose of contents/container to an industrial combustion plant or in accordance with local/regional/national/international regulations.[2][3] Do not empty into drains or release into the environment.[2] Handle contaminated packaging in the same way as the substance itself.[2]

## Experimental Workflow: Handling a Diallyl Trisulfide Spill

In the event of a spill, a clear and immediate response is critical to ensure safety and minimize environmental contamination. The following diagram outlines the procedural steps for

managing a **Diallyl Trisulfide** spill.



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